

Quantitative Analysis of 2-Aminobenzothiazole using a Validated LC-MS/MS Method

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-chlorobenzothiazole

Cat. No.: B128024

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the quantitative analysis of 2-aminobenzothiazole in various matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is highly sensitive and selective, making it suitable for complex biological and environmental samples.^[1]

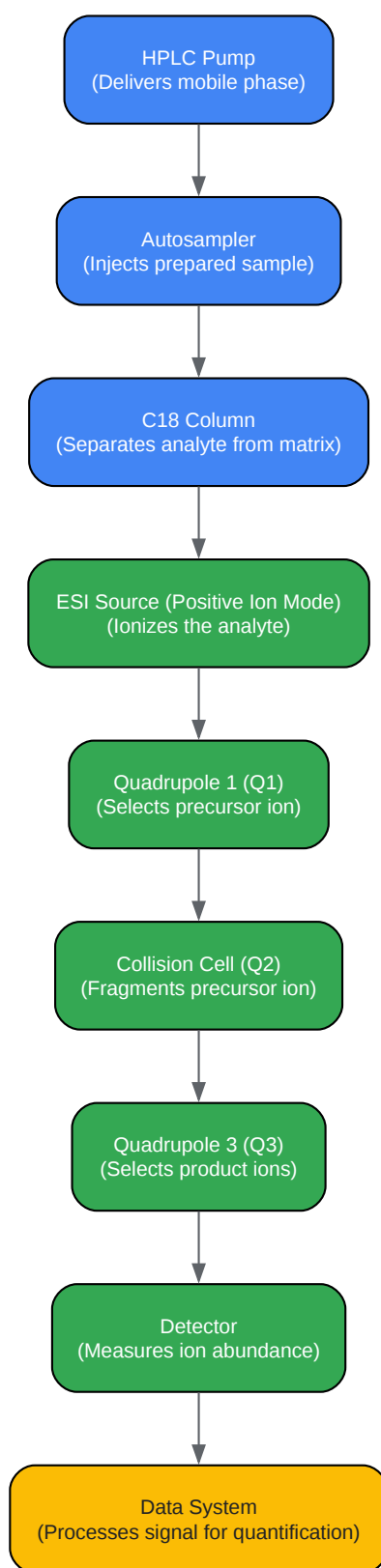
Introduction

2-Aminobenzothiazole is a fundamental chemical structure found in a variety of pharmacologically active compounds, exhibiting properties such as anticancer, antimicrobial, and antifungal activities.^{[1][2]} Accurate and precise quantification of 2-aminobenzothiazole is crucial for pharmacokinetic studies, quality control in drug manufacturing, and monitoring in environmental samples.^[1] This LC-MS/MS method provides a robust and reliable approach for the determination of 2-aminobenzothiazole concentrations at trace levels.^[1]

Experimental Workflow

The overall experimental workflow for the quantitative analysis of 2-aminobenzothiazole is depicted in the following diagram.





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References

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- 2. 2-Aminobenzothiazoles in anticancer drug design and discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
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